

Essential Safety and Handling Guide for 2-Hydroxybenzylamine (2-HBA)

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Compound of Interest

Compound Name: 2-HBA

Cat. No.: B1200186

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling 2-Hydroxybenzylamine (**2-HBA**). Adherence to these guidelines is critical to ensure a safe laboratory environment.

I. Immediate Safety Information

2-Hydroxybenzylamine is an irritant to the skin, eyes, and respiratory system. Direct contact and inhalation of dust should be strictly avoided. In the event of exposure, follow these first-aid measures immediately:

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- After skin contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention.
- After inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- After ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately.

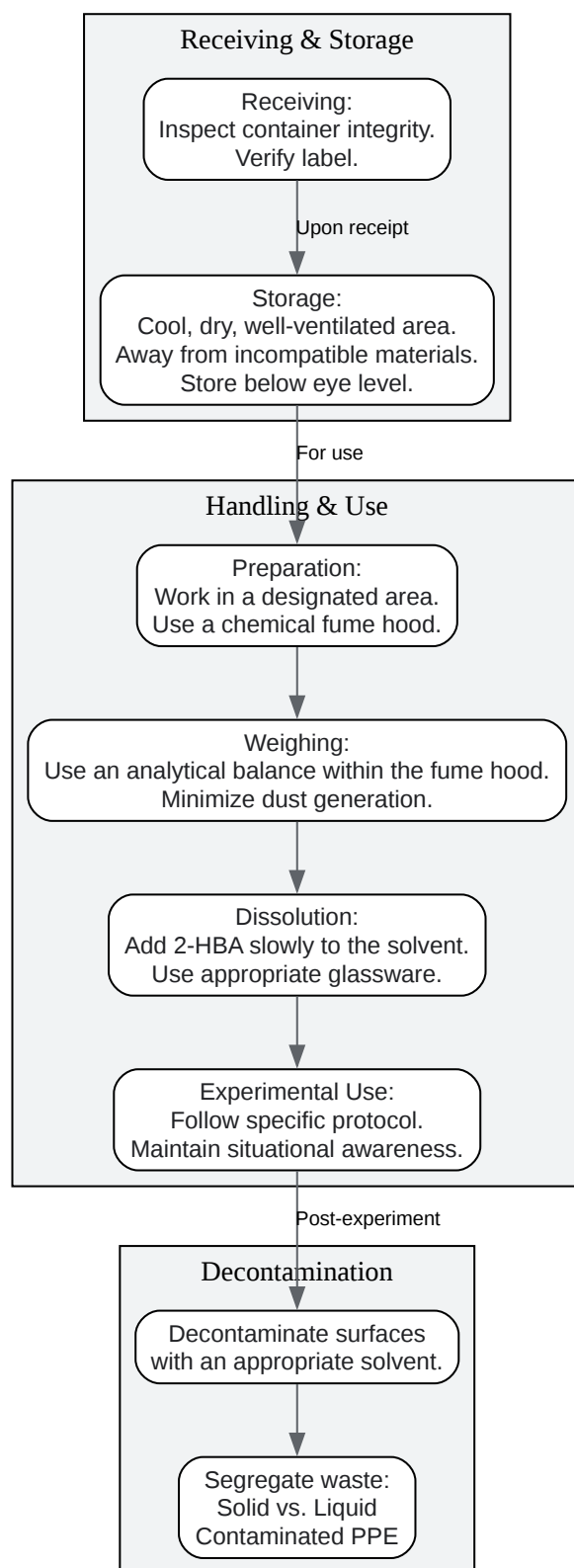
II. Personal Protective Equipment (PPE)

When handling **2-HBA**, the following personal protective equipment is mandatory:

PPE Category	Specific Requirements
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
Eye/Face Protection	Use safety glasses with side-shields or chemical goggles.
Skin and Body Protection	Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or potential for splashing, use a chemical-resistant apron or suit.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if engineering controls are not sufficient to maintain airborne concentrations below exposure limits or if irritation is experienced.

III. Operational Plan: From Receipt to Use

A systematic approach to handling **2-HBA** is essential to minimize risk. The following workflow outlines the key steps from receiving the chemical to its use in experimental procedures.



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Caption: Operational workflow for handling 2-HBA.

Experimental Protocol: General Handling Procedure

- Preparation: Designate a specific area for handling **2-HBA**, preferably within a chemical fume hood. Ensure all necessary PPE is readily available and in good condition.
- Weighing: When weighing the solid powder, perform the task within a chemical fume hood to prevent inhalation of dust. Use anti-static measures if necessary.
- Dissolution: If preparing a solution, slowly add the **2-HBA** powder to the solvent to avoid splashing.
- Post-Handling: After handling, decontaminate all surfaces and equipment with a suitable solvent. Wash hands thoroughly.

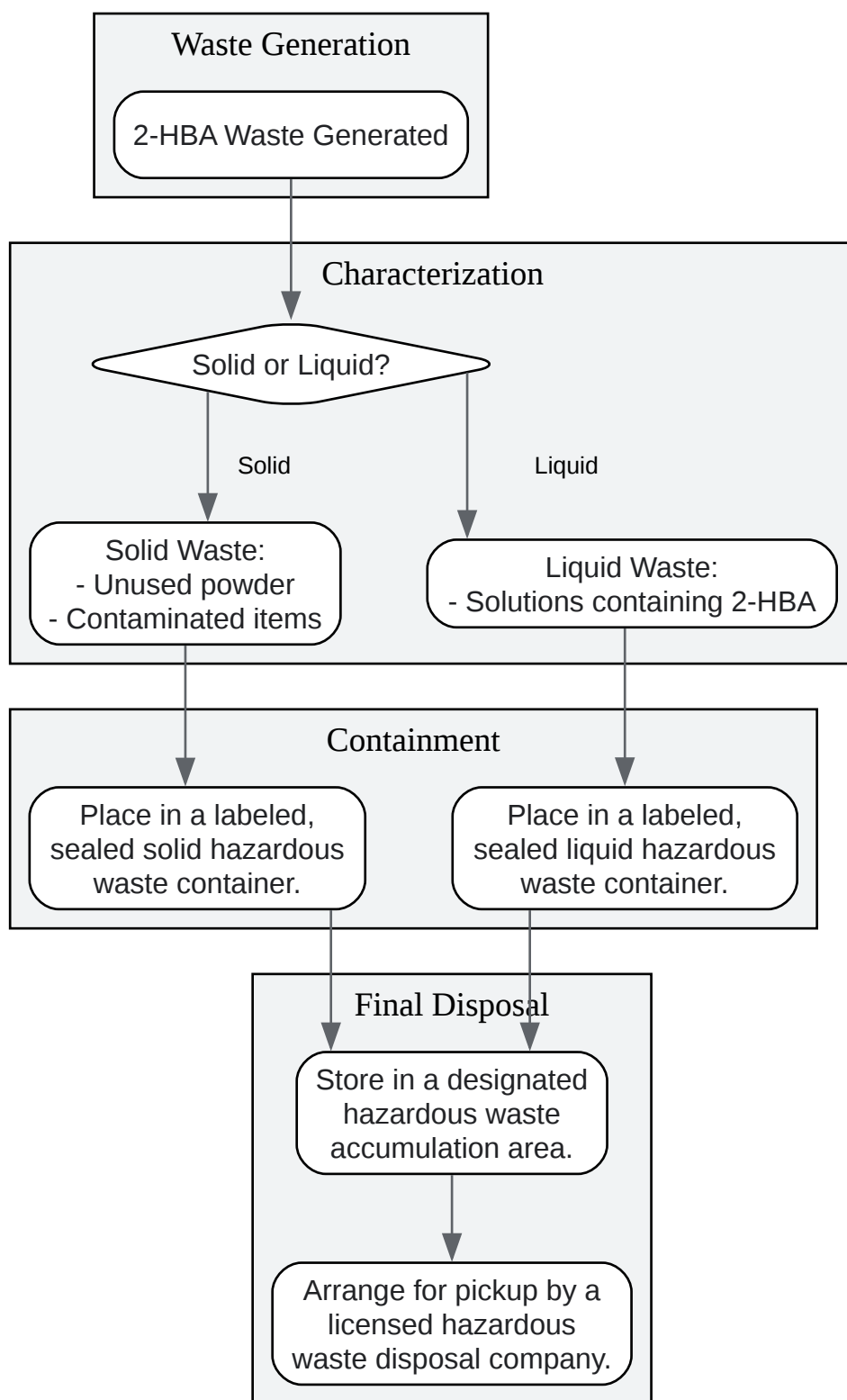
IV. Disposal Plan

Proper disposal of **2-HBA** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste: Collect unused **2-HBA** powder and contaminated solid materials (e.g., weigh boats, contaminated paper towels) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **2-HBA** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE in a designated hazardous waste bag.

The following flowchart outlines the decision-making process for the disposal of **2-HBA** waste.



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Caption: Disposal workflow for **2-HBA** waste.

Disposal Protocol

- **Containerization:** Use only approved, chemically compatible containers for waste collection. Ensure containers are kept closed except when adding waste.
- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "2-Hydroxybenzylamine," and the associated hazards (Irritant).
- **Storage:** Store waste containers in a designated, secure, and well-ventilated hazardous waste accumulation area, segregated from incompatible materials.
- **Disposal:** Arrange for the collection and disposal of the hazardous waste through a licensed and certified hazardous waste disposal company. Follow all local, state, and federal regulations.

V. Quantitative Data

The following table summarizes key quantitative data for 2-Hydroxybenzylamine.

Property	Value
Appearance	White to light yellow crystal powder
Molecular Formula	C ₇ H ₉ NO
Molecular Weight	123.15 g/mol
Melting Point	127 °C
Boiling Point	245.0 ± 15.0 °C (Predicted)
Density	1.141 ± 0.06 g/cm ³ (Predicted)
pKa	8.63 ± 0.35 (Predicted)
Occupational Exposure Limit (OEL)	Not established. Minimize exposure.

By implementing these safety and handling procedures, researchers can significantly reduce the risks associated with the use of 2-Hydroxybenzylamine, ensuring a safer laboratory environment for all personnel.

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